

An In-depth Technical Guide to the Solubility of D,L-Azatryptophan Hydrate

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Compound of Interest

Compound Name: *D,L-Azatryptophan hydrate*

Cat. No.: *B015061*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **D,L-Azatryptophan hydrate** in aqueous and organic solvents. Due to the limited availability of specific quantitative data in publicly accessible literature, this document summarizes known values, provides qualitative descriptions, and outlines a general experimental protocol for solubility determination.

Introduction to D,L-Azatryptophan Hydrate

D,L-Azatryptophan hydrate is a racemic mixture of the D- and L-isomers of 7-azatryptophan, an analog of the essential amino acid tryptophan. The substitution of a nitrogen atom for a carbon in the indole ring alters its electronic properties, making it a useful tool in biochemical and pharmaceutical research. It has been utilized as a fluorescent probe in protein structure and dynamics studies and can be biosynthetically incorporated into proteins.^{[1][2][3][4]} Understanding its solubility is critical for its application in experimental assays, formulation development, and drug discovery.

Solubility Data

The solubility of a compound is a fundamental physicochemical property that influences its bioavailability and efficacy. While extensive quantitative solubility data for **D,L-Azatryptophan hydrate** is not readily available, the following table summarizes the known qualitative and quantitative information.

Solvent	Temperature	Concentration	Method	Source
Water	Not Specified	Soluble (Qualitative)	Not Specified	[5]
1 M Hydrochloric Acid (HCl)	Heating Applied	50 mg/mL	Not Specified	
Dimethyl Sulfoxide (DMSO)	Not Specified	No Data Available	-	
Ethanol	Not Specified	No Data Available	-	
Methanol	Not Specified	No Data Available	-	

Note: The lack of specific quantitative data for water and common organic solvents highlights a knowledge gap for this particular compound. Researchers are advised to determine solubility experimentally for their specific conditions.

Factors Influencing Solubility

The solubility of amino acids and their analogs like **D,L-Azatryptophan hydrate** is influenced by several factors:

- **pH:** The solubility of amino acids is significantly affected by pH. At their isoelectric point, they tend to have minimal solubility. In acidic or basic solutions, the amino and carboxylic acid groups become charged, increasing their interaction with polar solvents like water.[6]
- **Temperature:** Generally, solubility increases with temperature. However, the stability of the compound at elevated temperatures should be considered.
- **Solvent Polarity:** The polar nature of the amino and carboxyl groups suggests good solubility in polar solvents. The azaindole side chain, while aromatic, also possesses a nitrogen atom that can participate in hydrogen bonding, potentially influencing its solubility in various organic solvents.[6]

- **Crystalline Form:** The hydrate form indicates that water molecules are incorporated into the crystal structure, which can affect its solubility compared to the anhydrous form.

Experimental Protocol for Solubility Determination

The following is a general experimental protocol for determining the solubility of an amino acid analog like **D,L-Azatryptophan hydrate**. This method is based on the principle of preparing a saturated solution and then quantifying the dissolved solute.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

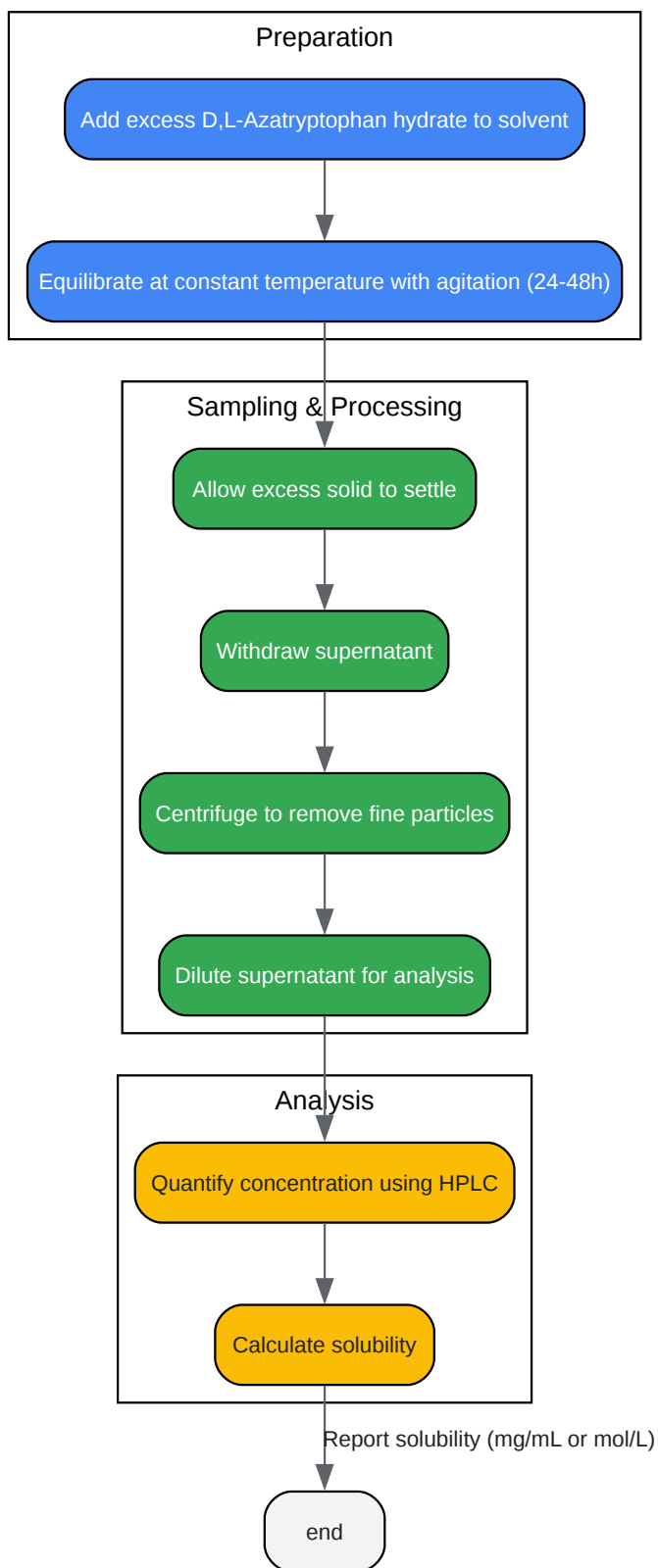
Materials:

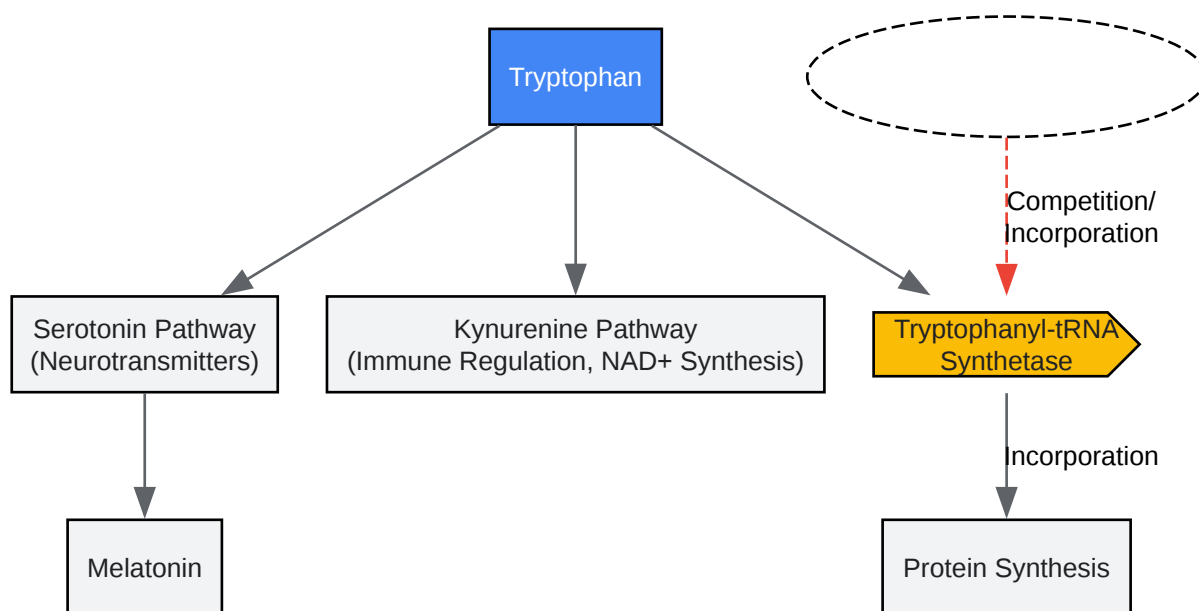
- **D,L-Azatryptophan hydrate**
- Selected solvents (e.g., deionized water, DMSO, ethanol, methanol)
- Vials with screw caps
- Analytical balance
- Thermostatically controlled shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **D,L-Azatryptophan hydrate** to a known volume of the selected solvent in a vial. The excess solid should be clearly visible.
 - Seal the vials tightly to prevent solvent evaporation.

- Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C or 37 °C).
- Equilibrate the samples for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The solution should be continuously agitated.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed pipette to avoid precipitation.
 - Centrifuge the collected supernatant at a high speed to remove any remaining undissolved solids.
 - Accurately dilute the clear supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantification:
 - Analyze the diluted samples using a validated HPLC method to determine the concentration of **D,L-Azatryptophan hydrate**.
 - Prepare a calibration curve using standard solutions of known concentrations of **D,L-Azatryptophan hydrate**.
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
- Data Reporting:
 - Express the solubility in appropriate units, such as mg/mL or mol/L, at the specified temperature.





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References

- 1. Incorporation of the fluorescent amino acid 7-azatryptophan into the core domain 1–47 of hirudin as a probe of hirudin folding and thrombin recognition - PMC [pmc.ncbi.nlm.nih.gov]
- 2. academic.oup.com [academic.oup.com]
- 3. Biosynthetic incorporation of 7-azatryptophan into the phage lambda lysozyme: estimation of tryptophan accessibility, effect on enzymatic activity and protein stability - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. academic.oup.com [academic.oup.com]
- 5. D,L-Azatryptophan hydrate | 7146-37-4 | FA18065 [biosynth.com]
- 6. solubilityofthings.com [solubilityofthings.com]
- 7. uobabylon.edu.iq [uobabylon.edu.iq]

- 8. Measurement and modelling solubility of amino acids and peptides in aqueous 2-propanol solutions - Physical Chemistry Chemical Physics (RSC Publishing)
DOI:10.1039/D1CP00005E [pubs.rsc.org]
- 9. microbenotes.com [microbenotes.com]
- 10. tetrazolelover.at.ua [tetrazolelover.at.ua]
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